

An In-depth Technical Guide on Lead-206 in Cosmochemistry and Meteoritics

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Compound of Interest

Compound Name: Lead-206

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This technical guide provides a comprehensive overview of the pivotal role of **Lead-206** (^{206}Pb) in the fields of cosmochemistry and meteoritics. The stable isotope ^{206}Pb is the terminal product of the Uranium-238 (^{238}U) decay series, a fundamental process that serves as a powerful chronometer for elucidating the age and evolution of the early Solar System. By analyzing the isotopic composition of lead in meteorites, scientists can unravel the timeline of planetary formation and differentiation.

The Significance of Lead-206 in Cosmochronology

Lead-206 is one of four stable isotopes of lead, the others being ^{204}Pb , ^{207}Pb , and ^{208}Pb . Of these, ^{204}Pb is the only non-radiogenic isotope, meaning it is not produced by the radioactive decay of other elements. In contrast, ^{206}Pb , ^{207}Pb , and ^{208}Pb are the end products of the decay chains of ^{238}U , ^{235}U , and ^{232}Th , respectively.[1] The Uranium-Lead (U-Pb) dating method, a cornerstone of geochronology and cosmochronology, leverages the constant decay rates of uranium isotopes to determine the age of rocks and minerals, including those of extraterrestrial origin.[2]

The abundance of ^{206}Pb in a meteorite sample, relative to the primordial ^{204}Pb , is directly proportional to the amount of ^{238}U that has decayed since the meteorite's formation and the time that has elapsed. This relationship allows for the precise dating of meteorites, providing critical insights into the timing of events in the early Solar System, such as the formation of the first solids and the accretion of planetary bodies.[3][4]

Data Presentation: Lead Isotopic Compositions in Meteorites

The following tables summarize the lead isotopic compositions of various meteorite samples, providing a comparative view of the data that underpins our understanding of early Solar System chronology.

Meteorite	Type	$^{206}\text{Pb}/^{204}\text{Pb}$	$^{207}\text{Pb}/^{204}\text{Pb}$	$^{208}\text{Pb}/^{204}\text{Pb}$	Reference
Canyon Diablo (troilite)	Iron (IAB)	9.307	10.294	29.476	
Angra dos Reis	Achondrite (Angrite)	~200	-	-	
Sioux County	Achondrite (Eucrite)	~200	-	-	
Nuevo Laredo	Achondrite (Eucrite)	~200	-	-	
Bruderheim	Chondrite (L6)	-	-	-	[5]
D'Orbigny	Achondrite (Angrite)	608–8500 (blank-corrected)	-	-	[3]
Asuka 881394	Achondrite (Basaltic)	-	-	-	[3]

Note: Some values are approximate or represent a range due to variations in the mineral phases analyzed within the meteorites.

Experimental Protocols

The determination of lead isotopic ratios in meteoritic samples is a meticulous process that demands high-precision analytical techniques to minimize contamination and ensure accuracy. The two primary methods employed are Thermal Ionization Mass Spectrometry (TIMS) and Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS).

Sample Preparation

Regardless of the analytical technique, a rigorous sample preparation protocol is essential.[\[6\]](#)
[\[7\]](#)

- **Sample Selection and Cleaning:** A pristine, unweathered interior portion of the meteorite is selected. Any fusion crust is carefully removed. The sample is then cleaned to remove terrestrial contaminants.
- **Crushing and Mineral Separation (Optional):** The sample may be crushed into a powder. In some cases, specific mineral phases, such as zircons or phosphates that are rich in uranium, are separated for analysis.[\[8\]](#)
- **Acid Digestion:** The sample is dissolved in a mixture of strong, purified acids (e.g., hydrofluoric, nitric, and hydrochloric acids) in a clean laboratory environment.[\[8\]](#)[\[9\]](#)
- **Lead Separation:** Lead is chemically separated from other elements using anion exchange chromatography.[\[9\]](#)[\[10\]](#) This step is crucial for reducing matrix effects and isobaric interferences during mass spectrometry.

Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a highly precise method for measuring isotope ratios.

- **Sample Loading:** A purified lead sample is loaded onto a metal filament (typically rhenium).
[\[9\]](#)[\[11\]](#)
- **Ionization:** The filament is heated in the high vacuum of the mass spectrometer, causing the lead atoms to ionize.[\[11\]](#)
- **Mass Separation:** The ionized atoms are accelerated and passed through a magnetic field, which separates them based on their mass-to-charge ratio.[\[12\]](#)

- **Detection:** The separated ion beams are collected by detectors (Faraday cups or electron multipliers), and the intensity of each beam is measured to determine the isotopic abundances.[\[11\]](#)
- **Data Correction:** The measured isotope ratios are corrected for mass fractionation, which is the preferential evaporation of lighter isotopes during heating.[\[11\]](#)

Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS)

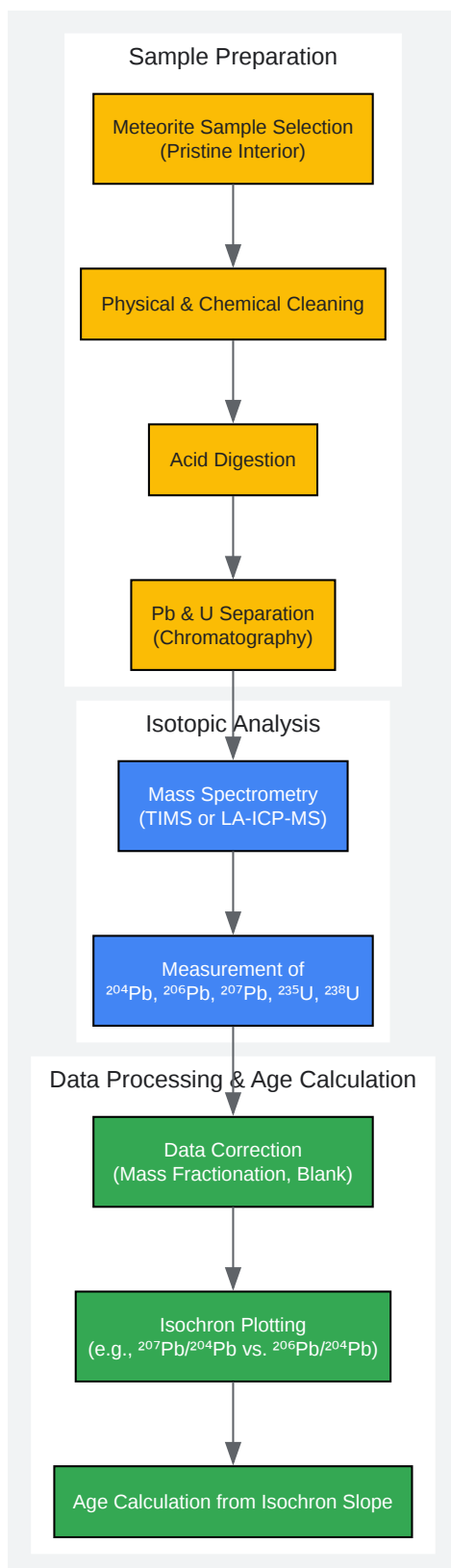
LA-ICP-MS is an in-situ analytical technique that allows for the analysis of very small sample areas.

- **Sample Introduction:** A high-energy laser is focused on a specific spot on the meteorite sample (or a separated mineral grain), ablating a small amount of material.[\[2\]](#)[\[13\]](#)
- **Aerosol Transport:** The ablated material forms a fine aerosol that is transported by a carrier gas (typically helium or argon) into the ICP-MS.[\[13\]](#)
- **Ionization in Plasma:** The aerosol is introduced into an argon plasma, which is an extremely hot ionized gas that atomizes and ionizes the sample.[\[13\]](#)
- **Mass Analysis and Detection:** The ions are then introduced into the mass spectrometer, where they are separated by their mass-to-charge ratio and detected.[\[13\]](#)[\[14\]](#) Modern instruments often use multiple ion counters for simultaneous detection of different isotopes, enhancing precision.[\[15\]](#)[\[16\]](#)
- **Standardization:** The measurements are calibrated against well-characterized standard materials of known age and isotopic composition to correct for instrumental mass bias and laser-induced fractionation.[\[17\]](#)

Mandatory Visualizations

Uranium-238 to Lead-206 Decay Chain

The following diagram illustrates the primary decay pathway of Uranium-238 to the stable **Lead-206** isotope, a process that underpins the U-Pb dating method.



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